

In-Depth Technical Guide: Health and Safety Data for Dibutyl Hexylphosphonate

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Compound of Interest

Compound Name: *Dibutyl hexylphosphonate*

Cat. No.: *B15093375*

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Disclaimer: Limited direct toxicological and safety data are publicly available for **Dibutyl Hexylphosphonate**. This guide provides a comprehensive overview based on information available for structurally related alkyl phosphonates, primarily Dibutyl Butylphosphonate, and general principles of toxicology for this class of compounds. The information herein should be used as a guide for risk assessment and to inform the design of necessary experimental studies.

Chemical and Physical Properties

Quantitative data on the physical and chemical properties of **Dibutyl Hexylphosphonate** are not readily available. The following table summarizes known properties of the closely related Dibutyl Butylphosphonate (CAS No. 78-46-6) to provide an estimate of expected characteristics.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Property	Value (for Dibutyl Butylphosphonate)	Reference
Molecular Formula	C ₁₂ H ₂₇ O ₃ P	[1][2][3][4]
Molecular Weight	250.31 g/mol	[1][2]
Appearance	Colorless liquid	[5]
Boiling Point	283 °C	[1]
Flash Point	113 °C	[6]
Density	0.946 g/mL at 25°C	[1]
Solubility	Insoluble in water	[1]
Stability	Stable under normal conditions	[1]

Toxicological Data

Comprehensive toxicological data for **Dibutyl Hexylphosphonate** are not available. The following sections summarize the expected toxicological profile based on data from related alkyl phosphonates.

Acute Toxicity

No specific acute toxicity data (LD50/LC50) for **Dibutyl Hexylphosphonate** were found. For the related compound, Dibutyl Propylphosphonate, an intravenous LD50 of 18 mg/kg has been reported in mice.[7] For many alkyl phosphates, acute oral toxicity is considered to be low.[8][9][10][11]

Irritation and Sensitization

Based on information for Dibutyl Butylphosphonate, **Dibutyl Hexylphosphonate** is expected to be a skin and eye irritant.[6][12]

- Skin Irritation: Causes skin irritation.[6][12]
- Eye Irritation: Causes serious eye irritation.[6][12]

- Sensitization: Data on the sensitization potential of **Dibutyl Hexylphosphonate** are not available. A guinea pig maximization study on dimyristyl phosphate, another alkyl phosphate, showed no sensitization potential.[\[8\]](#)

Repeated Dose Toxicity

No specific repeated dose toxicity studies for **Dibutyl Hexylphosphonate** were identified. The safety assessment of alkyl phosphates by the Cosmetic Ingredient Review (CIR) Expert Panel, which reviewed multiple related compounds, did not raise significant concerns for systemic toxicity from repeated oral exposure.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Genotoxicity

No genotoxicity data for **Dibutyl Hexylphosphonate** were found. Studies on related compounds like dimethyl hydrogen phosphite have shown negative results in sex-linked recessive lethal mutation assays in *Drosophila melanogaster*.[\[13\]](#)

Carcinogenicity

No carcinogenicity data for **Dibutyl Hexylphosphonate** were identified.

Reproductive and Developmental Toxicity

No reproductive or developmental toxicity data for **Dibutyl Hexylphosphonate** were found. Studies on some phthalates, which are structurally different but can have similar applications as plasticizers, have shown reproductive and developmental effects in animal models.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#) However, it is crucial to note that the toxicological profiles of phosphonates and phthalates can differ significantly.

Occupational Exposure Limits

No specific occupational exposure limits (OELs) have been established for **Dibutyl Hexylphosphonate**. For the related compound, Dibutyl Phosphate, the following OELs have been set:

Organization	Limit	Reference
OSHA (PEL)	1 ppm (5 mg/m ³) 8-hour TWA	[21] [22]
NIOSH (REL)	1 ppm (5 mg/m ³) 10-hour TWA; 2 ppm (10 mg/m ³) STEL	[21] [22]
ACGIH (TLV)	5 mg/m ³ TWA (inhalable fraction and vapor)	[22]

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value; STEL: Short-Term Exposure Limit.

Experimental Protocols

Detailed experimental protocols for **Dibutyl Hexylphosphonate** are not available. The following are generalized protocols for key toxicological endpoints based on OECD guidelines, which would be appropriate for assessing the safety of this compound.

Acute Oral Toxicity - Up-and-Down Procedure (OECD 425)

This method is used to estimate the LD50 value.

- **Animal Selection:** Healthy, young adult rodents (rats or mice), typically females as they are often slightly more sensitive.
- **Housing and Fasting:** Animals are housed in appropriate conditions and fasted (food, but not water) overnight before dosing.
- **Dose Administration:** The substance is administered orally via gavage. The initial dose is selected based on available information, and subsequent doses are adjusted up or down by a constant factor depending on the outcome (survival or death) for the previously dosed animal.
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days. Body weight is recorded weekly.

- Data Analysis: The LD50 is calculated using the maximum likelihood method.[23]

Acute Dermal Irritation/Corrosion (OECD 404)

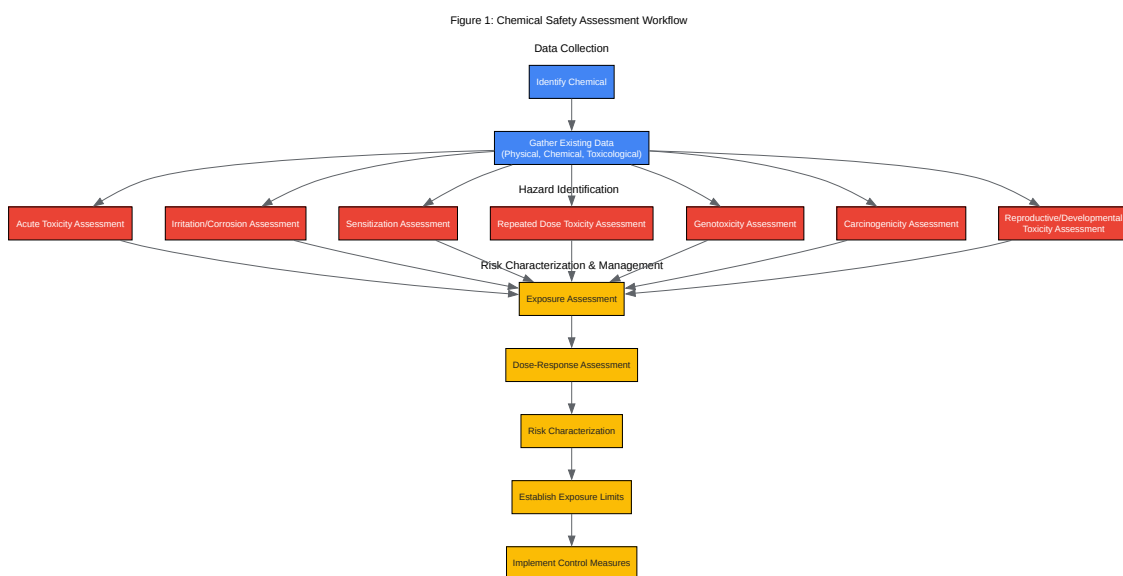
- Animal Selection: Healthy, young adult albino rabbits.
- Test Substance Application: A small area of skin on the back of the rabbit is clipped free of fur. 0.5 mL (liquid) or 0.5 g (solid) of the test substance is applied to a small area of skin and covered with a gauze patch.
- Exposure and Observation: The patch is removed after a 4-hour exposure period. The skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Scoring: The severity of skin reactions is scored according to a standardized scale.

Acute Eye Irritation/Corrosion (OECD 405)

- Animal Selection: Healthy, young adult albino rabbits.
- Test Substance Instillation: A single dose of 0.1 mL (liquid) or 0.1 g (solid) of the test substance is instilled into the conjunctival sac of one eye of the rabbit. The other eye serves as a control.
- Observation: The eyes are examined for corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after instillation.
- Scoring: The severity of eye reactions is scored according to a standardized scale.

Mandatory Visualizations

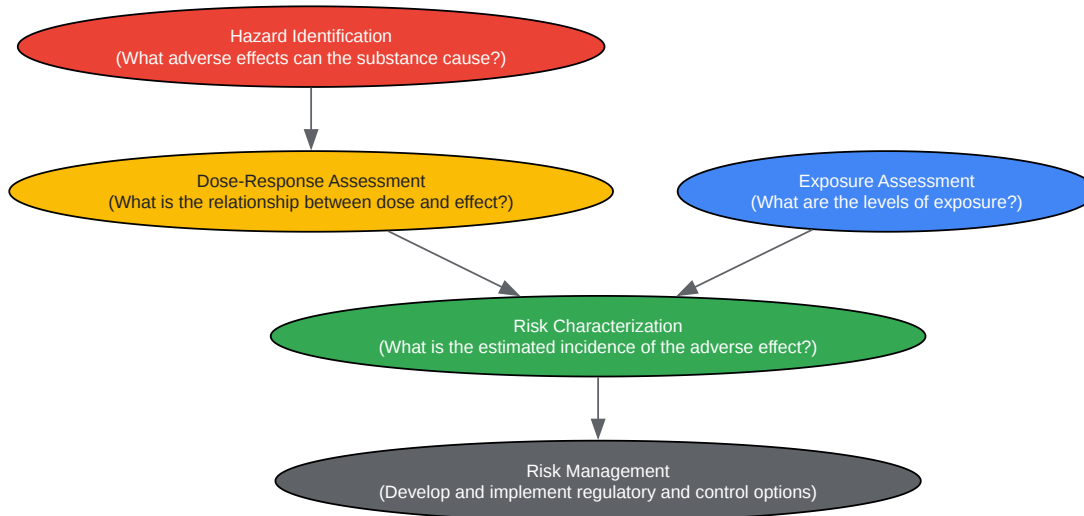
As no specific signaling pathways for **Dibutyl Hexylphosphonate** have been identified, the following diagrams illustrate a logical workflow for chemical safety assessment and a generic hazard identification and risk characterization process.



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Figure 1: Chemical Safety Assessment Workflow

Figure 2: Hazard Identification & Risk Characterization



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Figure 2: Hazard Identification & Risk Characterization

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